The Biological Activities of Ilimaquinone: A Technical Guide

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Compound of Interest

Compound Name:	*Ilimaquinone*
CAS No.:	*71678-03-0*
Cat. No.:	*B159049*

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Abstract

Ilimaquinone, a sesquiterpenoid quinone originally isolated from marine sponges, has emerged as a molecule of significant interest in biomedical research. This technical guide provides a comprehensive overview of the known biological activities of **ilimaquinone**, with a focus on its anticancer, antimicrobial, antiviral, and anti-inflammatory properties. Detailed experimental methodologies, quantitative data, and visualizations of key signaling pathways are presented to serve as a valuable resource for researchers in pharmacology, toxicology, and drug discovery.

Introduction

Ilimaquinone is a marine-derived natural product that has demonstrated a broad spectrum of biological activities.[1] Its unique chemical structure, featuring a quinone moiety, is believed to be central to its diverse pharmacological effects.[2] This document synthesizes the current understanding of **ilimaquinone**'s mechanisms of action, providing a foundation for further investigation and potential therapeutic development.

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Anticancer Activity

Ilimaquinone exhibits potent cytotoxic and anti-proliferative effects against a variety of cancer cell lines.[1][3] Its anticancer activity is mediated through multiple mechanisms, including the induction of cell cycle arrest and apoptosis via several distinct signaling pathways.

Cytotoxicity and Anti-proliferative Effects

Ilimaquinone has been shown to inhibit the growth of various cancer cell lines in a concentration-dependent manner. The half-maximal inhibitory concentration (IC50) and growth inhibition (GI50) values for several cell lines are summarized in the table below.

Cell Line	Cancer Type	Assay	IC50 / GI50 (μM)	Reference(s)
Human Cancer Cell Lines				
PC-3	Prostate Cancer	SRB	GI50: 2.6	[4]
LNCaP	Prostate Cancer	SRB	GI50: 4.6	[4]
A549	Non-small Cell Lung Cancer	MTT	GI50: 10.5	[5]
Hep3B	Hepatocellular Carcinoma	SRB	Not specified	[3]
HCT-116	Colorectal Carcinoma	MTT	IC50: 17.89	[6]
DLD-1	Colorectal Carcinoma	MTT	GI50: 50.16	[5]
RKO	Colorectal Carcinoma	MTT	GI50: 37.3	[5]
Murine Cancer Cell Lines				
LLC	Lewis Lung Carcinoma	MTT	GI50: 8.612	[5]

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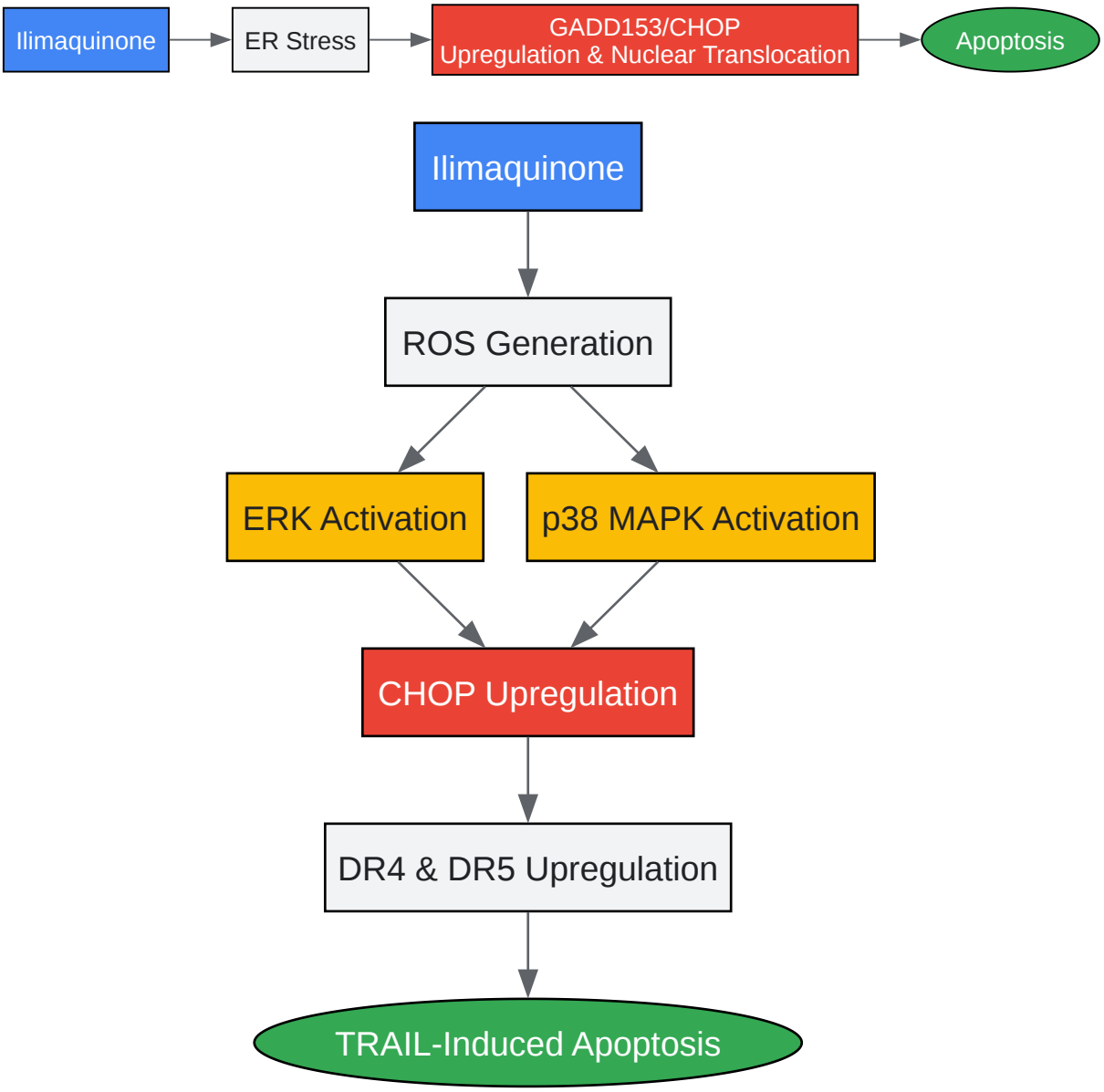
Mechanisms of Anticancer Action

Ilimaquinone induces apoptosis in cancer cells through the upregulation and nuclear translocation of the growth arrest and DNA damage-inducible gene 153 (GADD153), also known as C/EBP homologous protein (CHOP).[2][4] This pathway is a key component of the endoplasmic reticulum (ER) stress response. **Ilimaquinone**'s pro-apoptotic effect is significantly reduced in cells where GADD153 expression is suppressed.[2]



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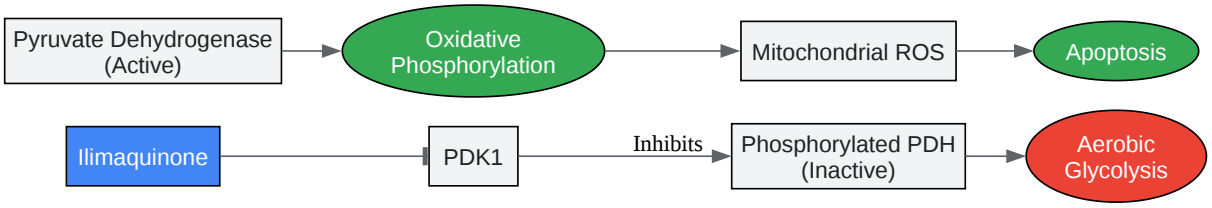

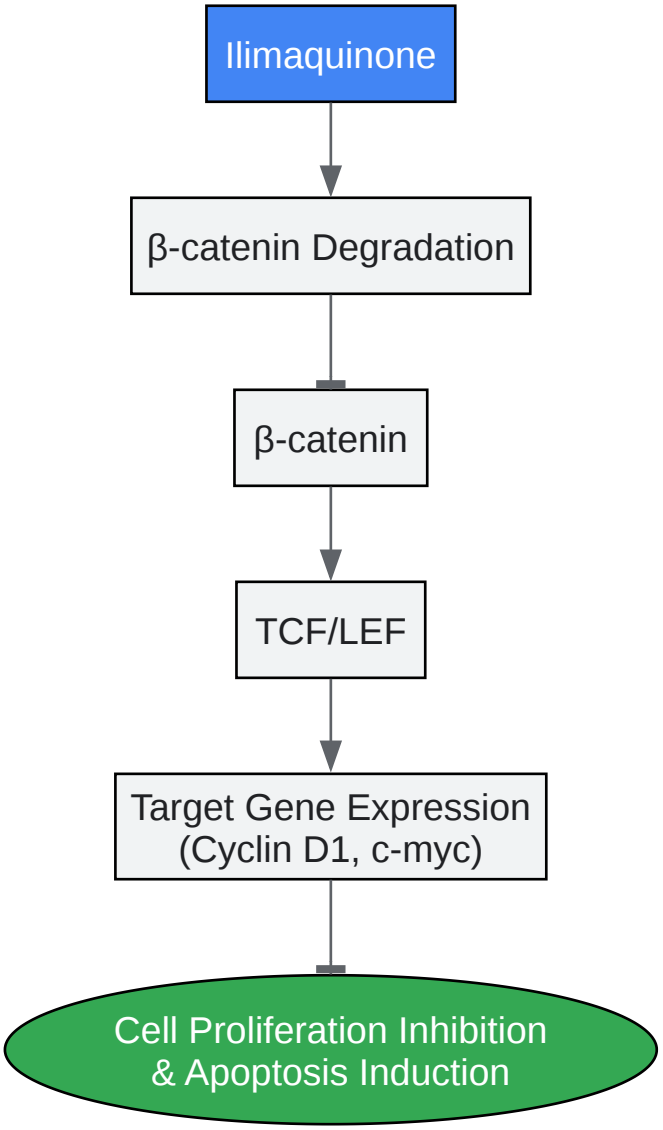

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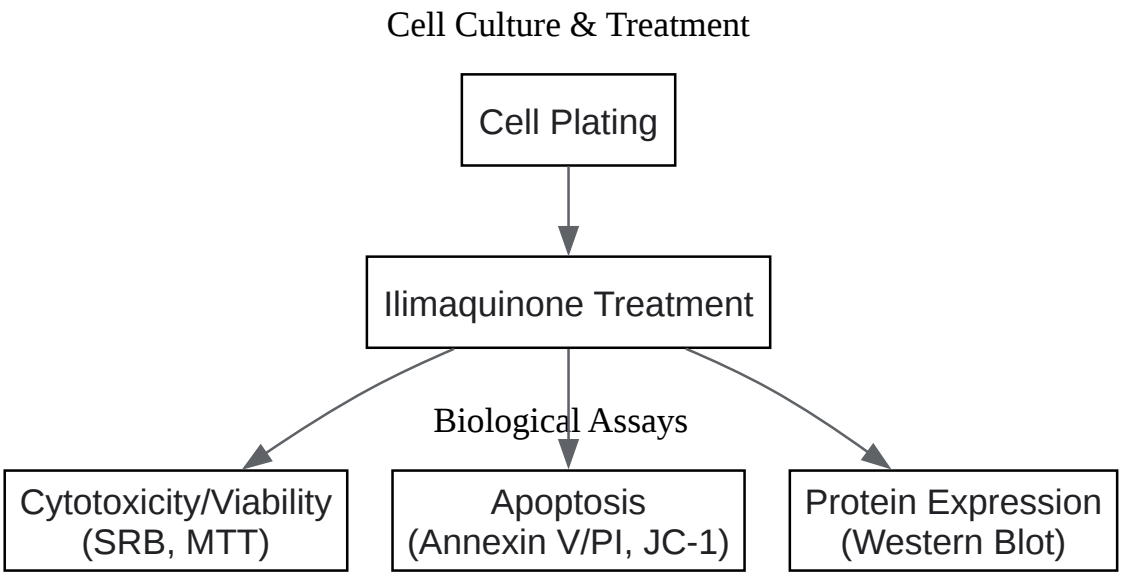

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